

Proper Disposal Procedures for Compact Fluorescent Lamps (CFLs) at 120 Volts

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Compound of Interest

Compound Name: CFL-120

Cat. No.: B101681

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Important Clarification: The designation "**CFL-120**" does not correspond to a recognized chemical compound in standard databases. It most likely refers to a Compact Fluorescent Lamp (CFL) designed to operate at 120 volts, a common voltage in North America. This guide provides the essential safety and disposal procedures for these lighting products, addressing the presence of mercury and the potential hazards associated with breakage.

Compact fluorescent lamps are an energy-efficient lighting option, but they contain a small amount of mercury, a substance that requires special handling for disposal.^{[1][2][3]} Intact lamps pose no immediate health risk.^{[4][5]} However, improper disposal or breakage can release mercury vapor, which is toxic and can contaminate the environment.^{[6][7]} Therefore, it is crucial to follow proper disposal protocols.

Key Data on Compact Fluorescent Lamps

Parameter	Value/Information	Source(s)
Mercury Content	Average of 5 milligrams (mg) per bulb	[1]
Primary Hazards	Mercury exposure (if broken), cuts from broken glass	[1][8]
Disposal Recommendation	Recycling at designated facilities	[6][7]
Online Recycling Locators	Earth911.org, lamprecycle.org	[1]

Disposal Protocol for Intact CFLs

The preferred method for disposing of intact CFLs is recycling. This ensures that the mercury and other materials are handled safely and responsibly.[6][7]

Step-by-Step Procedure:

- **Handle with Care:** When removing the bulb, hold it by the base and avoid twisting the glass tubes.[1]
- **Find a Recycling Location:** Do not dispose of CFLs in regular household trash if recycling options are available.[1] Several resources can help you find a designated collection site:
 - **Local Retailers:** Many hardware and home improvement stores offer in-store recycling programs.[7]
 - **Municipal Waste Agencies:** Contact your local waste management authority for information on household hazardous waste (HHW) collection events or drop-off locations.[7]
 - **Online Resources:** Websites like Earth911.org and lamprecycle.org provide searchable databases of recycling centers.[1]
- **Transport Safely:** If the original packaging is available, use it to transport the bulb to the recycling facility. If not, place it in a sealed plastic bag or a sturdy cardboard box to prevent breakage.[7]

Disposal Protocol for Broken CFLs

If a CFL breaks, specific cleanup procedures should be followed to minimize exposure to mercury vapor.[6][8]

Immediate Safety Precautions:

- **Evacuate the Area:** Have people and pets leave the room.[6]
- **Ventilate the Room:** Open a window and leave the room for at least 15 minutes.[2]

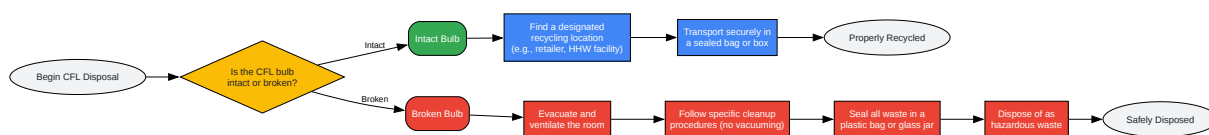
- Shut Off Central HVAC: Turn off your heating, ventilation, and air conditioning (HVAC) system to prevent the circulation of mercury vapor.[2][8]

Cleanup and Disposal Steps:

- Do Not Vacuum: Vacuuming can spread mercury vapor and contaminate the vacuum cleaner.[8]
- Wear Protective Gear: Wear gloves to protect your hands from glass shards.[7]
- Collect Broken Material:
 - Use stiff paper or cardboard to scoop up the larger glass fragments and powder.[2][6]
 - Use sticky tape, such as duct tape, to pick up any remaining small glass fragments and powder.[6]
 - Wipe the area with a damp paper towel or disposable wet wipe.[2][8]
- Seal the Waste: Place all cleanup materials (cardboard, tape, paper towels, and bulb fragments) in a sealable plastic bag or a glass jar with a metal lid.[2][6][8]
- Dispose of as Hazardous Waste: Take the sealed container to a household hazardous waste collection facility. If no such facility is available, check with your local waste management agency for disposal instructions.[1][6]
- Wash Hands: After cleanup is complete, wash your hands thoroughly.[6]

CFL Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of a CFL.



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Caption: Decision workflow for proper CFL disposal.

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